

What is Ethynyl Estradiol-d4 and its chemical properties

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Compound of Interest

Compound Name: Ethynyl Estradiol-d4

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An In-Depth Technical Guide to Ethynyl Estradiol-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethynyl Estradiol-d4 is a deuterated analog of Ethynyl Estradiol, a synthetic estrogen widely used in oral contraceptives.[1] The incorporation of four deuterium atoms at specific positions enhances its utility as an internal standard in quantitative bioanalytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2][3][4] This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical applications of **Ethynyl Estradiol-d4**, with a focus on its role in enhancing the accuracy and precision of ethynyl estradiol quantification in biological matrices.

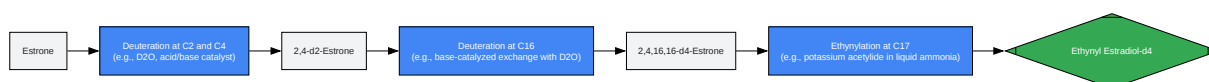
Chemical Properties

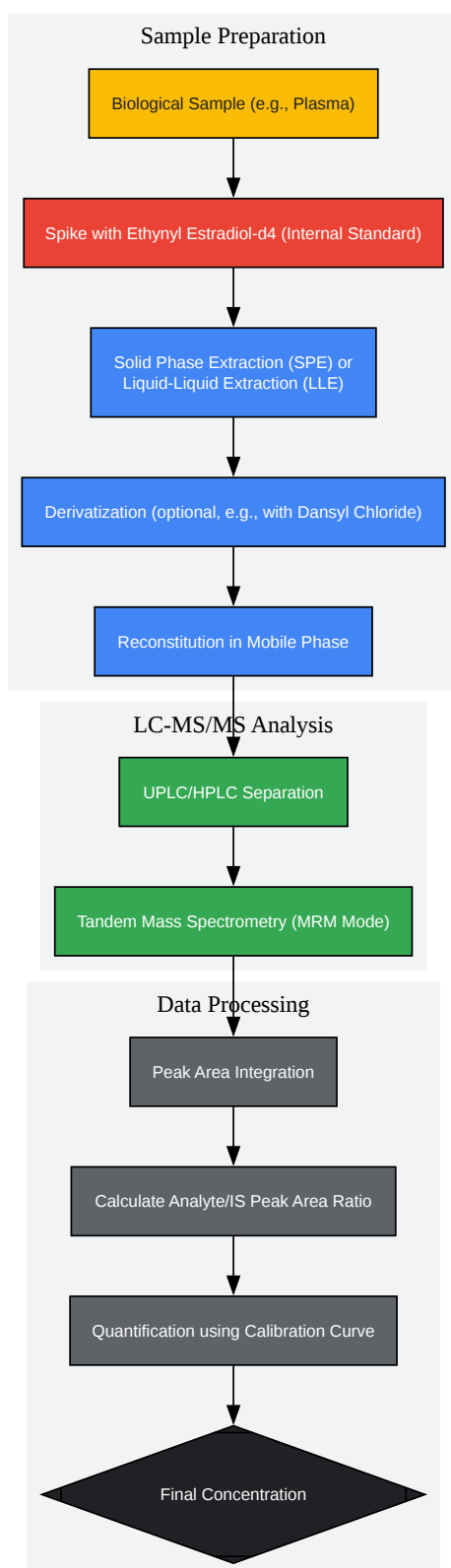
Ethynyl Estradiol-d4 is specifically labeled with deuterium at the 2, 4, 16, and 16 positions of the estradiol steroid nucleus.[5][6] This isotopic labeling results in a molecule with a higher molecular weight than its non-deuterated counterpart, allowing for its differentiation in mass spectrometric analysis. The key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	(17 α)-19-Norpregna-1,3,5(10)-trien-20-yne-2,4,16,16-d4-3,17-diol	[1]
Synonyms	17 α -Ethinylestradiol-d4, Ethinylestradiol-d4	[6]
Molecular Formula	C ₂₀ H ₂₀ D ₄ O ₂	[6]
Molecular Weight	300.43 g/mol	[6]
CAS Number	350820-06-3	[6]
Appearance	White to off-white solid	
Purity	Typically $\geq 98\%$	[6]
Storage	Store at room temperature, protected from light and moisture.	[6]

Chemical Structure

The chemical structure of **Ethinyl Estradiol-d4**, with the deuterium atoms highlighted, is depicted below.





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